

Personal protective equipment for handling Solanacol

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Compound of Interest

Compound Name: Solanacol

Cat. No.: B15595456

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The term "**Solanacol**" does not correspond to a recognized chemical compound in standard chemical databases. This document provides safety and handling information for Solanesol, a naturally occurring chemical with the CAS number 13190-97-1, which is presumed to be the intended subject of the query. It is crucial to verify the identity of any chemical before handling and to consult the specific Safety Data Sheet (SDS) provided by the supplier.

Essential Safety and Handling Protocol for Solanesol

This guide provides immediate and essential safety, handling, and disposal information for Solanesol, tailored for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Solanesol is a long-chain alcohol that is a key intermediate in the synthesis of Coenzyme Q10 and Vitamin K analogues. It is typically a white or light-yellow solid at room temperature.^{[1][2]}

Table 1: Physical and Chemical Data for Solanesol

Property	Value	Citations
CAS Number	13190-97-1	[3][4][5][6]
Molecular Formula	C45H74O	[3][4]
Molecular Weight	631.07 g/mol	[3]
Appearance	White to light yellow solid	[1][2][7]
Melting Point	41.5 - 42.5 °C	[2][7]
Flash Point	130.2 °C	[3]
Density	0.889 g/cm ³	[3]
Solubility	Insoluble in water; Soluble in organic solvents (e.g., ethanol, ether, acetone)	[1][4][7]
Storage Temperature	-20°C for long-term stability	[4]

Hazard Identification and Personal Protective Equipment (PPE)

While several safety data sheets classify Solanesol as not a hazardous substance or mixture under the Globally Harmonized System (GHS), it is prudent to handle it with care as it may cause irritation upon contact.[5][7][8] Potential hazards include skin, eye, and respiratory tract irritation.[7]

Table 2: Recommended Personal Protective Equipment (PPE) for Handling Solanesol

Protection Type	Specification	Rationale and Citations
Eye/Face Protection	Tightly fitting safety goggles with side-shields.	To prevent eye contact and irritation. Must conform to EN 166 (EU) or NIOSH (US) standards.[3][7][9]
Skin Protection	Chemical-resistant gloves (inspect before use) and suitable protective clothing.	To prevent skin contact, absorption, and irritation. Gloves must meet EN 374 standards.[3][7][9]
Respiratory Protection	Not typically required in well-ventilated areas.	Use a NIOSH-approved N95 dust mask or a full-face respirator if dust formation is likely or if exposure limits are exceeded.[3][7][9]

Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is essential to ensure laboratory safety and maintain the integrity of the compound.

Operational Plan: Step-by-Step Handling

- Preparation: Work in a well-ventilated area, such as a chemical fume hood.[3][9] Ensure all required PPE is worn correctly.
- Handling: Avoid direct contact with skin and eyes.[3][9] Minimize the formation of dust and aerosols during weighing and transfer.[3][7][9] Use non-sparking tools to prevent ignition sources.[3][9]
- Experimental Use: If creating a stock solution, dissolve the solid Solanesol in an appropriate organic solvent, purging with an inert gas.[4] Ethanol is a suitable solvent, with a solubility of approximately 0.25 mg/ml.[4]
- Storage: Store Solanesol in a tightly sealed container in a cool, dry, and well-ventilated location.[3][9] For long-term stability (≥ 2 years), store at -20°C . [4] Keep away from strong

oxidizing agents.[7]

Emergency Procedures and First Aid

Table 3: First Aid Measures for Solanesol Exposure

Exposure Route	First Aid Procedure	Citations
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.	[3][7]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. Consult a doctor if irritation occurs.	[3][7]
Eye Contact	Rinse cautiously with pure water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.	[3]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Immediately call a doctor or Poison Control Center.	[3][7]

Spill Management and Disposal Plan

Prompt and correct response to spills is critical to prevent contamination and exposure.

Spill Cleanup Protocol:

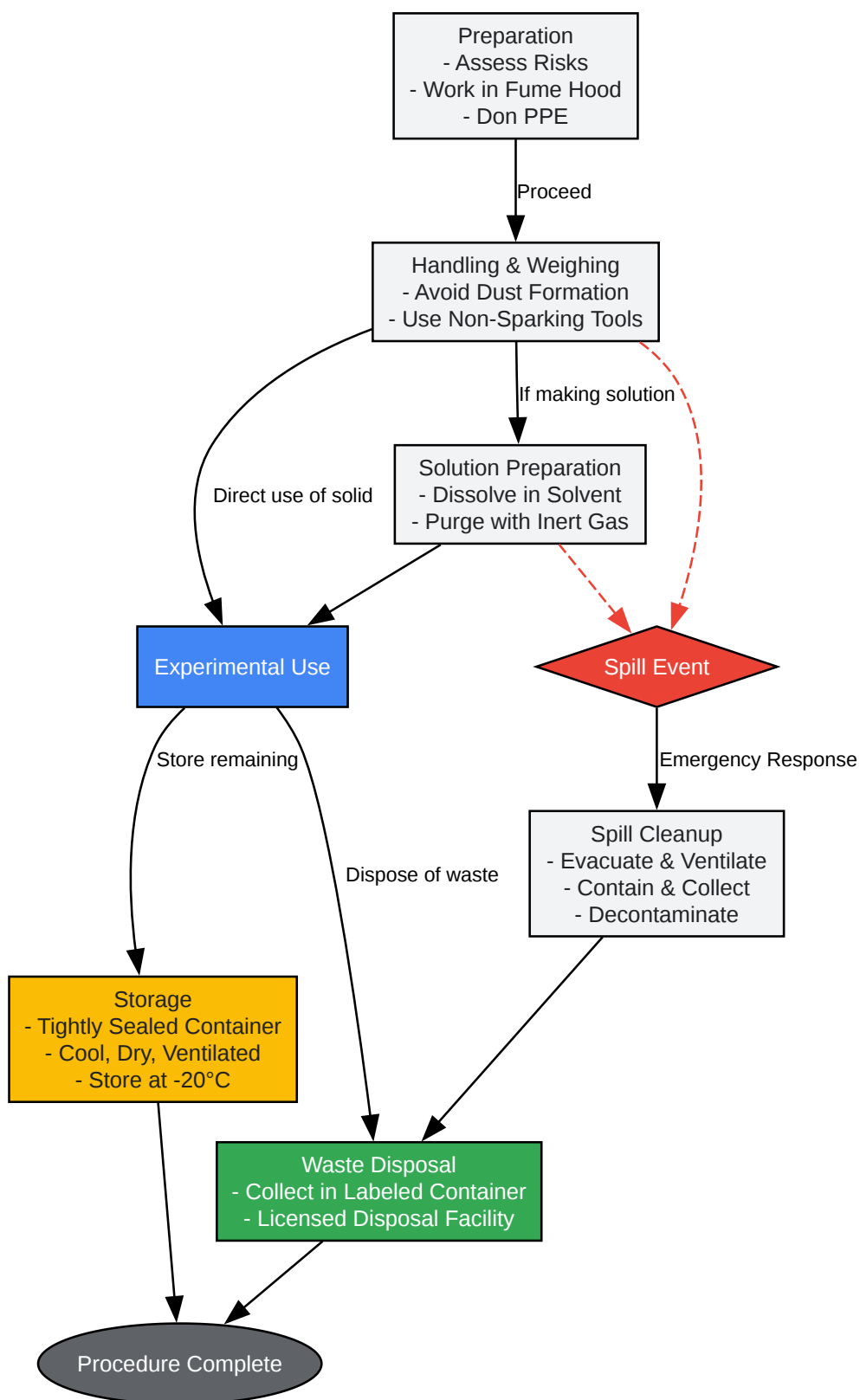
- **Evacuate and Ventilate:** Evacuate non-essential personnel from the spill area. Ensure adequate ventilation.[3]
- **Control Ignition Sources:** Remove all sources of ignition from the area.[3]
- **Contain and Clean:** Wearing appropriate PPE, prevent further spillage. Sweep up the solid material, avoiding dust generation, and place it into a suitable, closed, and labeled container for disposal.[3][7]
- **Decontaminate:** Clean the spill area thoroughly.
- **Prevent Entry into Drains:** Do not allow the spilled material or cleaning run-off to enter drains or sewer systems.[3][5][7]

Disposal Plan:

- **Chemical Waste:** Dispose of Solanesol waste at a licensed chemical destruction facility or through controlled incineration with flue gas scrubbing.[3]
- **Contaminated Packaging:** Containers should be triple-rinsed (or equivalent) before being offered for recycling, reconditioning, or disposal in a sanitary landfill.[3]
- **Regulatory Compliance:** All disposal activities must be in accordance with local, state, and federal regulations. Never dispose of chemical waste down the drain.[3][10]

Experimental Workflow and Safety Diagram

The following diagram outlines the logical workflow for safely handling Solanesol in a laboratory setting.



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Caption: Workflow for Safe Handling of Solanesol.

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